

Safeguarding Your Research: A Guide to Handling Dimetane (Brompheniramine Maleate)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Dimetane*
Cat. No.: *B15701094*

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential safety and logistical information for handling **Dimetane**, with the active ingredient Brompheniramine maleate. Adherence to these procedures is critical for minimizing exposure and ensuring operational safety.

Essential Safety Information at a Glance

Proper handling of Brompheniramine maleate, a potent antihistamine, requires a thorough understanding of its properties and associated hazards. This substance is harmful if swallowed and can cause skin and serious eye irritation.^[1] The following tables summarize key quantitative data for quick reference.

Physical and Chemical Properties

Property	Value
Chemical Name	Brompheniramine maleate
CAS Number	980-71-2
Molecular Formula	C ₂₀ H ₂₃ BrN ₂ O ₄
Molecular Weight	435.31 g/mol
Appearance	White crystalline powder
Melting Point	132°C (269.6°F)[2]
Solubility	Soluble in water

Toxicological Data

Metric	Value	Species
Acute Oral Toxicity (LD50)	318 mg/kg[2][3][4][5]	Rat
Intraperitoneal Toxicity (LD50)	76 mg/kg[3]	Rat

Occupational Exposure Limits

Currently, there are no established official occupational exposure limits (OELs), such as a Threshold Limit Value (TLV) from ACGIH or a Recommended Exposure Limit (REL) from NIOSH, for Brompheniramine maleate.[2][3][6] Therefore, it is imperative to adhere to the principle of keeping airborne concentrations as low as reasonably achievable and minimizing all occupational exposure.[2]

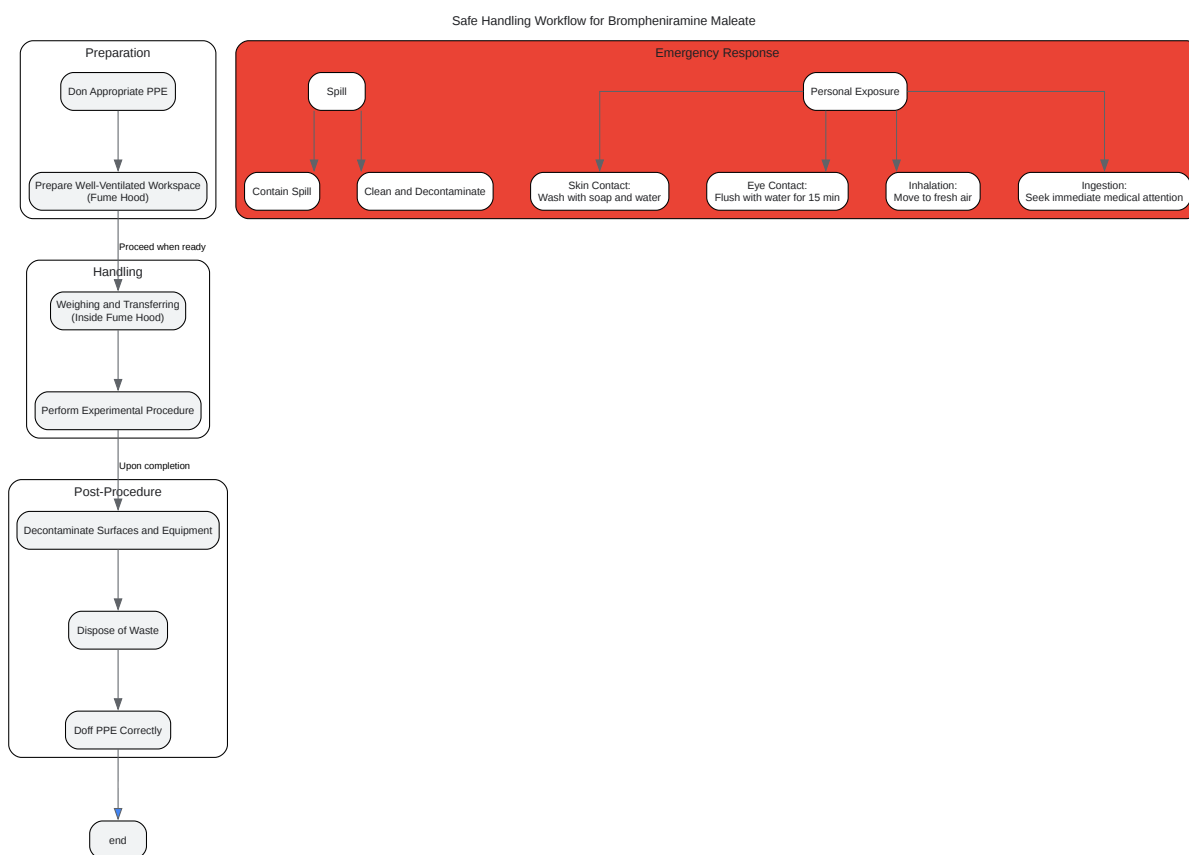
Personal Protective Equipment (PPE): Your First Line of Defense

A comprehensive PPE strategy is non-negotiable when handling Brompheniramine maleate. The following table outlines the required PPE for various levels of exposure.

Body Part	Required PPE	Specifications and Best Practices
Eyes/Face	Safety goggles with side-shields or a face shield. [1] [7]	A face shield should be used in conjunction with goggles when there is a significant risk of splashing.
Hands	Chemical-resistant gloves (e.g., nitrile).	Double-gloving is recommended to minimize the risk of contamination. [7] Gloves should be changed regularly and immediately if contaminated.
Body	Laboratory coat. For larger quantities, chemical-resistant coveralls are necessary.	A disposable lab coat or coveralls of low permeability are recommended for handling quantities up to 1 kilogram. [6]
Respiratory	A NIOSH-approved dust respirator.	To be used when engineering controls are insufficient or during spill cleanup. Ensure proper fit and use of appropriate cartridges. [2]
Feet	Closed-toe shoes.	Required for all laboratory work.

Operational Plan: From Handling to Disposal

A systematic approach to handling and disposal is crucial for laboratory safety. The following workflow and detailed protocols provide step-by-step guidance.



[Click to download full resolution via product page](#)

Safe Handling Workflow

Experimental Protocols for Safe Handling

Preparation:

- **Risk Assessment:** Before beginning any work, conduct a thorough risk assessment for the planned experiment.
- **Gather PPE:** Ensure all necessary PPE is available, in good condition, and fits correctly.
- **Work Area Setup:** All handling of Brompheniramine maleate powder should be conducted in a certified chemical fume hood to minimize inhalation exposure.^[2] Ensure safety showers and eyewash stations are readily accessible.

Handling Procedures:

- **Weighing and Transferring:**
 - Perform all weighing and transferring of the solid compound within the chemical fume hood.
 - Use appropriate tools, such as a spatula, to handle the solid, avoiding the creation of dust.
 - If preparing a solution, add the solid to the solvent slowly to prevent splashing.
- **Performing Reactions:**
 - Set up all apparatus within the chemical fume hood.
 - Ensure all glassware is securely clamped.
 - Avoid direct heating of the dry compound.

Post-Procedure Cleanup:

- **Decontamination:** Thoroughly decontaminate all work surfaces, glassware, and equipment after use.
- **Hand Washing:** Always wash hands with soap and water after handling the chemical, even if gloves were worn.

Disposal Plan: Responsible Waste Management

Proper disposal of Brompheniramine maleate and contaminated materials is essential to prevent environmental contamination and accidental exposure.

Waste Segregation and Collection:

- **Solid Waste:** Collect any unused Brompheniramine maleate powder and contaminated disposable materials (e.g., gloves, bench paper) in a clearly labeled, sealed container designated for chemical waste.
- **Liquid Waste:** Solutions containing Brompheniramine maleate should be collected in a labeled, sealed, and appropriate waste container. Do not pour down the drain.

Disposal Method:

- All chemical waste must be disposed of through your institution's hazardous waste management program. Follow all local, state, and federal regulations for chemical waste disposal.^[5]

By adhering to these guidelines, you can significantly mitigate the risks associated with handling **Dimetane** (Brompheniramine maleate) and maintain a safe and productive research environment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. ag.state.mn.us](http://1.ag.state.mn.us) [ag.state.mn.us]
- [2. datasheets.scbt.com](http://2.datasheets.scbt.com) [datasheets.scbt.com]
- [3. cdn.caymanchem.com](http://3.cdn.caymanchem.com) [cdn.caymanchem.com]
- [4. ccohs.ca](http://4.ccohs.ca) [ccohs.ca]

- [5. Pocket Guide to Chemical Hazards Introduction | NIOSH | CDC \[cdc.gov\]](#)
- [6. file.medchemexpress.com \[file.medchemexpress.com\]](#)
- [7. reference.medscape.com \[reference.medscape.com\]](#)
- To cite this document: BenchChem. [Safeguarding Your Research: A Guide to Handling Dimetane (Brompheniramine Maleate)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15701094/docs#safeguarding-your-research-a-guide-to-handling-dimetane-brompheniramine-maleate\]](https://www.benchchem.com/product/b15701094/docs#safeguarding-your-research-a-guide-to-handling-dimetane-brompheniramine-maleate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

